

Trehalose Metabolism and Its Regulation: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trehalose

Cat. No.: B1683222

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trehalose, a non-reducing disaccharide composed of two glucose units, is a vital molecule in a vast array of organisms, ranging from bacteria to invertebrates and plants. It serves not only as a crucial energy source but also as a potent protectant against a variety of environmental stresses, including desiccation, heat, cold, and osmotic stress. In recent years, the intermediate of its primary biosynthetic pathway, **trehalose-6-phosphate (T6P)**, has emerged as a critical signaling molecule, particularly in plants, where it orchestrates growth and development in response to carbon availability. In pathogenic fungi and insects, **trehalose** metabolism is intricately linked to virulence and survival, making it a promising target for the development of novel antimicrobial agents and pesticides. While absent in mammals, the enzymatic machinery to degrade **trehalose** is present, and its interaction with the gut microbiome is an area of growing interest. This technical guide provides a comprehensive overview of **trehalose** metabolism and its complex regulatory networks across different organisms. It includes a detailed summary of quantitative data, step-by-step experimental protocols for key enzymatic assays, and visual representations of the core signaling pathways to facilitate a deeper understanding of this multifaceted metabolic system.

Core Pathways of Trehalose Metabolism

Trehalose metabolism primarily revolves around its synthesis and degradation, which are tightly regulated to meet the physiological demands of the organism.

Trehalose Biosynthesis

While several pathways for **trehalose** biosynthesis exist in nature, the most conserved and widespread is a two-step process involving **Trehalose-6-Phosphate Synthase (TPS)** and **Trehalose-6-Phosphate Phosphatase (TPP)**.^[1]

- Step 1: Synthesis of **Trehalose-6-Phosphate (T6P)**: TPS (EC 2.4.1.15) catalyzes the transfer of a glucose moiety from UDP-glucose (UDPG) to glucose-6-phosphate (G6P), forming **trehalose-6-phosphate (T6P)** and UDP.
- Step 2: Dephosphorylation of T6P: TPP (EC 3.1.3.12) subsequently dephosphorylates T6P to yield **trehalose** and inorganic phosphate (Pi).

In some bacteria, alternative pathways exist, such as the TreY-TreZ pathway which converts maltooligosaccharides to **trehalose**.^[2]

Trehalose Degradation

The breakdown of **trehalose** into two molecules of glucose is catalyzed by the enzyme **trehalase (EC 3.2.1.28)**. This process allows for the rapid mobilization of glucose for energy or other metabolic needs. Organisms can possess multiple forms of trehalase, which can be localized in different cellular compartments and exhibit distinct regulatory properties.

Quantitative Analysis of Trehalose Metabolism

The efficiency and regulation of **trehalose** metabolism are reflected in the kinetic properties of its key enzymes and the intracellular concentrations of its metabolites.

Enzyme Kinetics

The Michaelis-Menten constant (K_m) and maximum velocity (V_{max}) provide insights into the substrate affinity and catalytic efficiency of the enzymes involved in **trehalose** metabolism.

Enzyme	Organism	Substrate	K _m	V _{max}	Reference
Trehalase	Saccharomyces cerevisiae (Acid)	Trehalose	~4.7 mM	-	[3]
Saccharomyces cerevisiae (Neutral)	Trehalose	5.7 mM	-	[3]	
Neurospora crassa	Trehalose	0.52 mM	-	[4]	
Thermomyces lanuginosus	Trehalose	0.57 mM	-	[4]	
Enterobacter cloacae	Trehalose	1.47 (±0.05) mM	0.2 (±0.002) mM·min ⁻¹	[5]	
Trehalose-6-Phosphate Synthase (TPS)	Saccharomyces cerevisiae	UDP-glucose	-	-	[6]
Saccharomyces cerevisiae	Glucose-6-Phosphate	-	-	[6]	
Trehalose-6-Phosphate Phosphatase (TPP)	Acinetobacter baumannii	Trehalose-6-Phosphate	-	-	[7]
Corynebacterium diphtheriae	Trehalose-6-Phosphate	-	-	[7]	
Pseudomonas stutzeri	Trehalose-6-Phosphate	-	-	[7]	

Note: Comprehensive kinetic data for TPS and TPP across a wide range of organisms is not readily available in a standardized format. The table will be updated as more data becomes

accessible.

Intracellular Metabolite Concentrations

The intracellular levels of **trehalose** and T6P fluctuate significantly in response to environmental cues and developmental stages.

Organism	Condition	Trehalose Concentration	Reference
Saccharomyces cerevisiae	Mid-exponential phase	Low	[8]
Saturated culture	Up to 15% of dry cell mass	[8]	
Desiccation stress (with trehalose import)	Increased	[8]	
Osmotic stress	Increased	[9] [10]	
Heat stress	Increased	[11]	
Ethanol stress	Increased	[12]	
Escherichia coli	Osmotic stress (0.6 M NaCl)	264 mM	[13]
Desiccation stress	20.9 to 260.5 $\mu\text{mol/mg}$ of protein	[4]	
Cold shock (16°C)	Up to 8-fold increase	[14]	
Insects	Cold stress (Telenomus remus)	Increased	[11]
Diapause (Chilo suppressalis)	Variable	[15]	

Regulation of Trehalose Metabolism Across Organisms

The synthesis and degradation of **trehalose** are under stringent control, often integrated with other major metabolic and signaling pathways.

Bacteria

In bacteria like *Escherichia coli*, the expression of the *otsA* and *otsB* genes, which encode for TPS and TPP respectively, is induced by osmotic stress and entry into the stationary phase. [16] This response is often dependent on the alternative sigma factor RpoS. The degradation of **trehalose** is also regulated, with different trehalases being active under different osmotic conditions. [16]

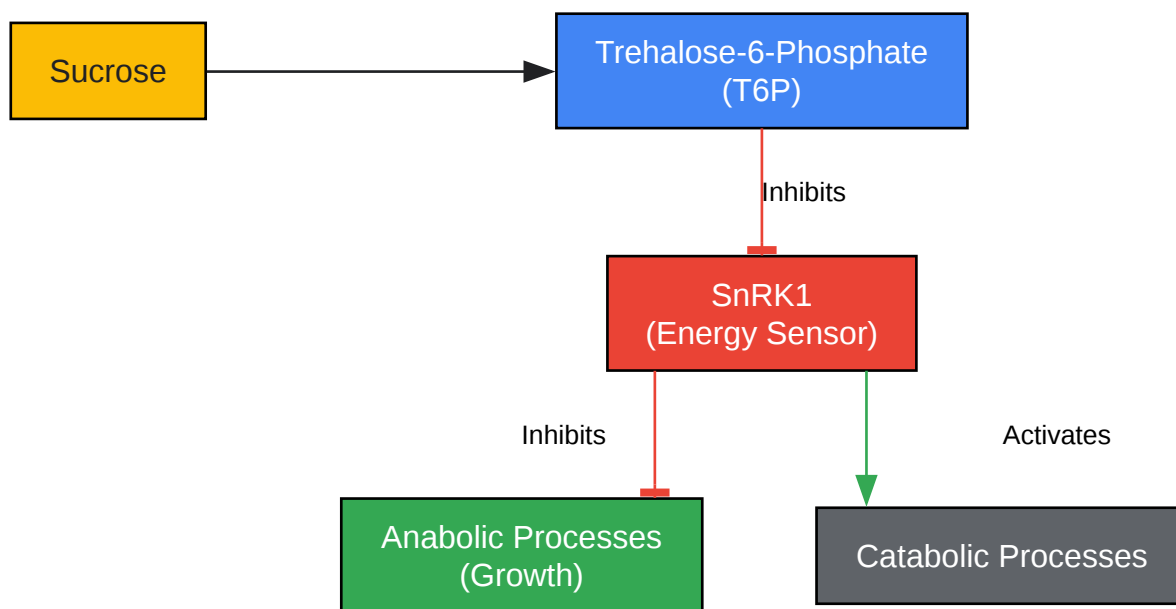
Yeast

In *Saccharomyces cerevisiae*, **trehalose** accumulation is a hallmark of the stress response. [9] The activity of neutral trehalase is regulated by cAMP-dependent phosphorylation. [3] T6P also plays a regulatory role by inhibiting hexokinase, thereby controlling the influx of glucose into glycolysis.

Plants

In most plants, **trehalose** is present at very low levels, while its precursor, T6P, acts as a potent signaling molecule. T6P levels are correlated with sucrose availability and are believed to be a key indicator of the plant's carbon status.

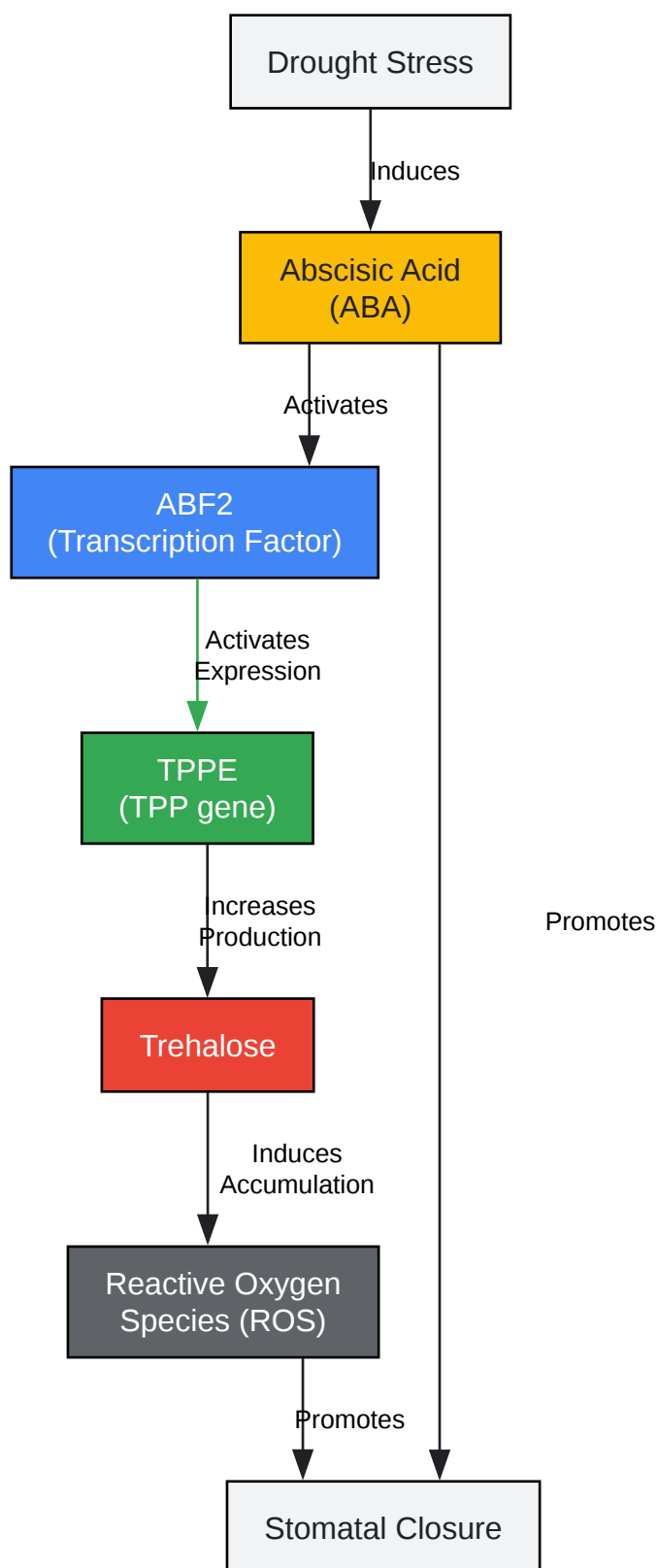
A central regulatory module in plants involves the interplay between T6P and Sucrose non-fermenting-1-Related protein Kinase 1 (SnRK1). SnRK1 is a key energy sensor that is activated under low-energy conditions, promoting catabolism and inhibiting growth. T6P acts as a potent inhibitor of SnRK1, thus signaling high-energy status and promoting anabolic processes and growth. [17] Under high sugar conditions, T6P binds to the catalytic subunit of SnRK1 (KIN10), preventing its activation. [3][18]

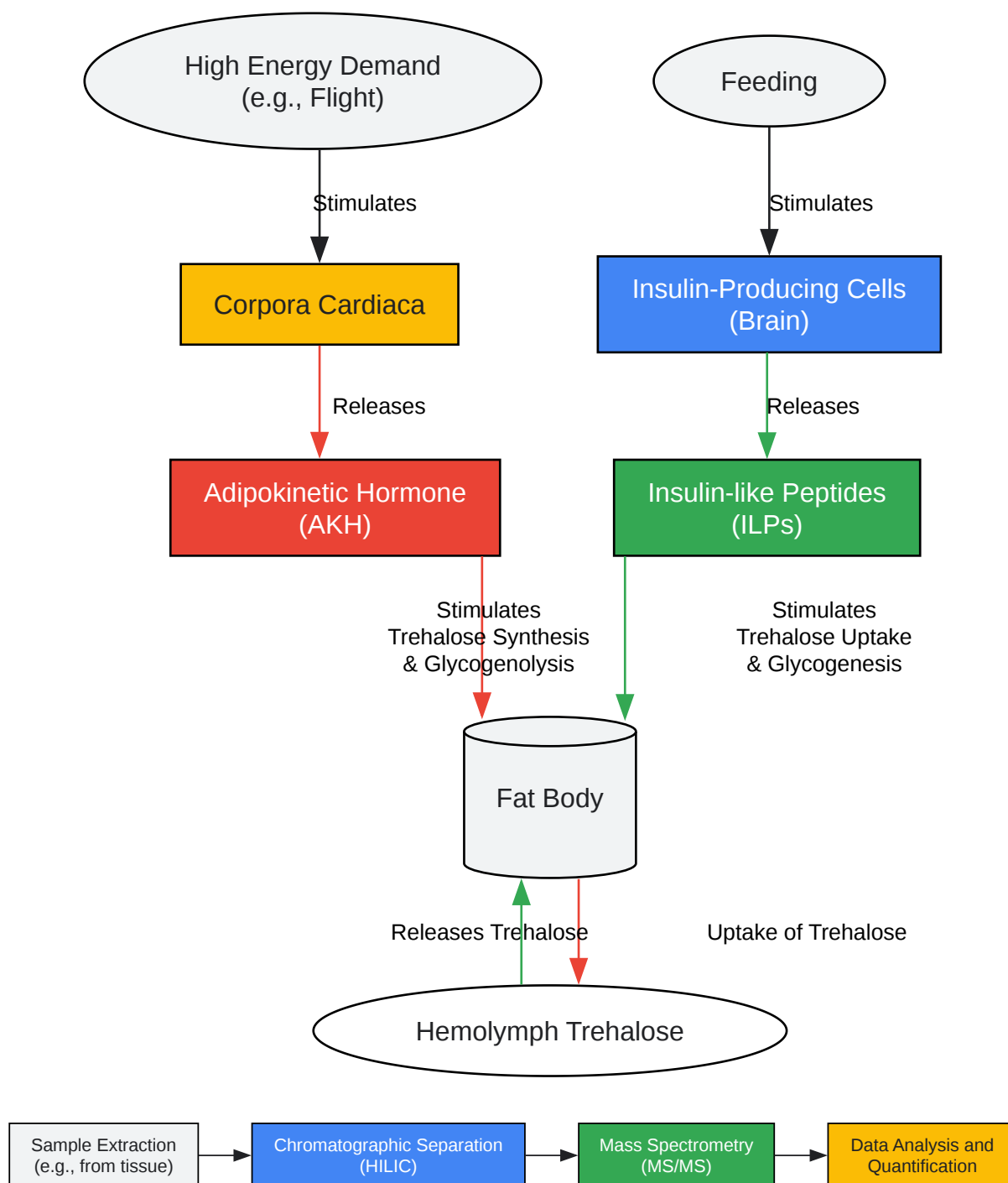


[Click to download full resolution via product page](#)

T6P/SnRK1 Signaling Pathway in Plants.

The **trehalose** pathway also intersects with the signaling of the phytohormone abscisic acid (ABA), which is crucial for stress responses. ABA can induce the expression of certain TPP genes, leading to increased **trehalose** production.[13] Conversely, **trehalose** can modulate the expression of ABA signaling-related genes, suggesting a complex feedback loop.[19]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Molecular mechanism of trehalose 6-phosphate inhibition of the plant metabolic sensor kinase SnRK1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Trehalose Metabolism and Signaling | Annual Reviews [annualreviews.org]
- 5. sciencellonline.com [sciencellonline.com]
- 6. Trehalose-6-phosphate synthase/phosphatase complex from bakers' yeast: purification of a proteolytically activated form - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Characterisation of trehalose-6-phosphate phosphatases from bacterial pathogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pnas.org [pnas.org]
- 9. Role of trehalose in survival of *Saccharomyces cerevisiae* under osmotic stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Role of trehalose in survival of *Saccharomyces cerevisiae* under osmotic stress. | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. Trehalose promotes the survival of *Saccharomyces cerevisiae* during lethal ethanol stress, but does not influence growth under sublethal ethanol stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Molecular mechanism of trehalose 6-phosphate inhibition of the plant metabolic sensor kinase SnRK1 | Journal Article | PNNL [pnnl.gov]
- 14. Trehalose synthesis is induced upon exposure of *Escherichia coli* to cold and is essential for viability at low temperatures - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Trehalose metabolism in *Escherichia coli*: stress protection and stress regulation of gene expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. mdpi.com [mdpi.com]
- 18. Molecular mechanism of trehalose 6-phosphate inhibition of the plant metabolic sensor kinase SnRK1 - PMC [pmc.ncbi.nlm.nih.gov]

- 19. Lack of intracellular trehalose affects formation of Escherichia coli persister cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Trehalose Metabolism and Its Regulation: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683222#trehalose-metabolism-and-its-regulation-in-different-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com